

Comprehensive Spectroscopic Characterization of 2,4,6-Tribromopyridine 1-oxide

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Compound of Interest

Compound Name: 2,4,6-Tribromopyridine 1-oxide

CAS No.: 170875-37-3

Cat. No.: B063131

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Executive Summary & Compound Profile

2,4,6-Tribromopyridine 1-oxide is a critical intermediate in the synthesis of functionalized pyridine derivatives, particularly for introducing nucleophiles at the 2- or 4-positions via ipso-substitution.^[1] Unlike its parent compound (2,4,6-tribromopyridine), the N-oxide moiety activates the ring towards nucleophilic attack while altering the solubility and electronic profile.^[1]

- Chemical Formula: C

H

Br

NO^{[1][2]}

- Molecular Weight: 331.79 g/mol (based on

Br)^[2]

- Key Diagnostic Feature: The convergence of the

¹H NMR spectrum into a single singlet and the distinctive "tribromo" isotope pattern in Mass Spectrometry.^[2]

Synthesis & Sample Definition

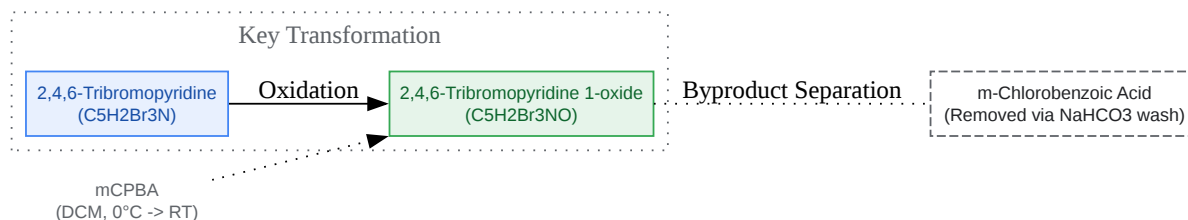
To ensure the spectroscopic data correlates to a defined sample, the standard synthesis involves the oxidation of 2,4,6-tribromopyridine.^[1] This context is vital as partial oxidation can lead to mixtures detectable by NMR.^[2]

Reaction Protocol

The oxidation is typically achieved using m-Chloroperoxybenzoic acid (mCPBA) in dichloromethane (DCM) or Trifluoroacetic acid (TFA) / Hydrogen Peroxide.^[2]

Step-by-Step Workflow:

- Dissolution: Dissolve 2,4,6-tribromopyridine (1.0 eq) in DCM.
- Oxidation: Add mCPBA (1.2 - 1.5 eq) portion-wise at 0°C.
- Reaction: Stir at room temperature for 12–24 hours. Monitor by TLC (the N-oxide is significantly more polar/lower R than the starting material).^[2]
- Workup: Wash with aqueous NaHCO₃ to remove m-chlorobenzoic acid byproduct.
- Purification: Recrystallization from ethanol or column chromatography (DCM/MeOH).



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Figure 1: Synthetic pathway for the generation of the N-oxide target, highlighting the oxidative transformation.

Mass Spectrometry (MS) Analysis

The mass spectrum provides the most definitive confirmation of the "Tribromo" motif.^[2]

Bromine has two stable isotopes,

Br (50.7%) and

Br (49.3%), in a roughly 1:1 ratio.^[2] A molecule with three bromine atoms exhibits a characteristic tetrad pattern.

Isotope Pattern Logic

For C

H

Br

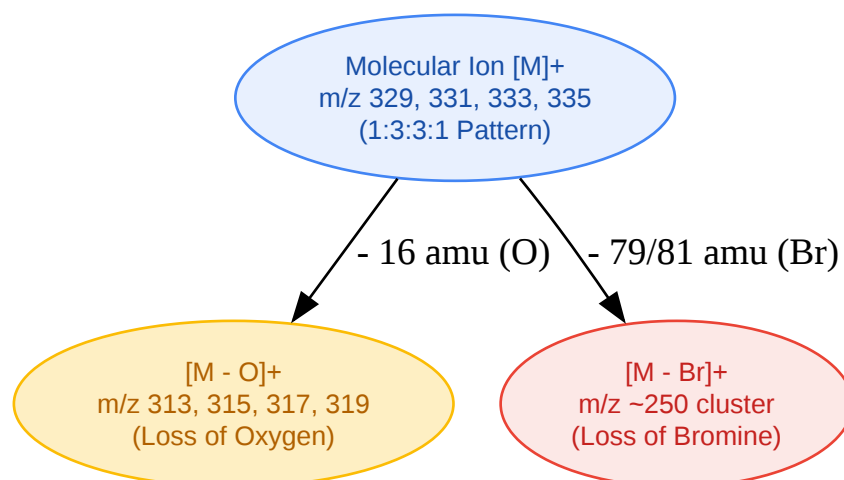
NO, the molecular ion cluster will span approximately 6 mass units.^[2]

Ion Species	Composition	Approx. ^{[2][3][4][5]} ^{[6][7][8]} Mass (m/z)	Relative Intensity (Theoretical)
M	Br	329	1 (100%)
M+2	Br	331	3 (300%)
	Br		
M+4	Br	333	3 (300%)
	Br		
M+6	Br	335	1 (100%)

Note: The exact masses will vary slightly, but the 1:3:3:1 intensity ratio is the diagnostic fingerprint.

Fragmentation Pathway

- [M - 16]: Loss of Oxygen.^{[1][2][9]} A distinct cluster appearing at m/z ~313–319 (reverting to the tribromopyridine pattern).^[2]
- [M - 79/81]: Loss of a Bromine radical.^{[1][2]}



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Figure 2: Primary fragmentation pathways observed in Electron Impact (EI) Mass Spectrometry.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The high symmetry of the molecule simplifies the NMR data, making any impurity immediately obvious.[2]

¹H NMR (Proton)

Due to the

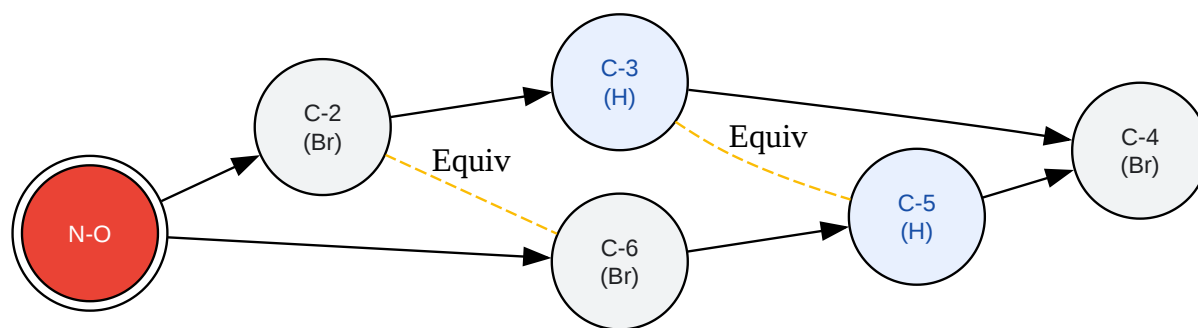
symmetry axis passing through the Nitrogen and C-4, the protons at positions 3 and 5 are chemically equivalent.[2]

- Signal: A single Singlet (s).
- Chemical Shift (ppm): Typically 7.80 – 8.00 ppm (in CDCl₃ or DMSO-*d*₆).[1][2]
- Interpretation: The N-oxide moiety generally shields the 2,6-positions (occupied by Br) and has a smaller deshielding effect on the 3,5-protons compared to the parent pyridine.[1] The absence of coupling (J-values) confirms the 2,4,6-substitution pattern.[1]

¹³C NMR (Carbon)

The symmetry dictates only 3 distinct carbon signals despite the 5-carbon ring.[2]

- C-2, C-6 (C-Br): Quaternary carbons, typically 140–145 ppm.[1][2]
- C-4 (C-Br): Quaternary carbon, typically 120–130 ppm.[1][2]
- C-3, C-5 (C-H): Methine carbons, typically 128–132 ppm.[1][2]



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Figure 3: Symmetry map showing equivalent nuclei. C-3 and C-5 produce the single proton signal.

Infrared (IR) Spectroscopy

IR is useful for confirming the success of the oxidation step (appearance of N-O stretch).[2]

- N-O Stretch: A strong, characteristic band at 1250 – 1300 cm

. [1][2] This band is absent in the starting material.[2]

- C-Br Stretch: Strong bands in the fingerprint region (600 – 800 cm

). [1][2]

- C=C / C=N Stretches: Aromatic ring breathing modes around 1450 – 1600 cm

. [1][2]

Consolidated Data Summary

Technique	Parameter	Value / Description	Assignment
H NMR	Shift ()	7.80 – 8.00 ppm	H-3, H-5 (Equivalent)
Multiplicity	Singlet (s)	No vicinal protons	
Integration	2H		
C NMR	Signals	3 Distinct Peaks	Symmetry ()
MS (EI/ESI)	Molecular Ion	329, 331, 333, 335	[M] (Br pattern)
Base Peak	331 / 333	Most abundant isotopologues	
IR	Diagnostic Band	1250 – 1300 cm	N-O Stretch

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